

Comprehensive Safety & Handling Guide: 1-(4-Chlorophenyl)-2-(phenylsulfonyl)ethanone

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-2-(phenylsulfonyl)ethanone

CAS No.: 38488-19-6

Cat. No.: B353805

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Part 1: Executive Summary & Chemical Profile

The Core Directive

This guide establishes the safety architecture for handling **1-(4-chlorophenyl)-2-(phenylsulfonyl)ethanone**, a

-keto sulfone intermediate used in the synthesis of bioactive heterocycles and pharmaceutical scaffolds. Unlike simple ketones, the presence of the sulfonyl group significantly increases the acidity of the

-methylene protons (

), introducing specific reactivity hazards with bases and nucleophiles.

Chemical Identification

- IUPAC Name: 1-(4-chlorophenyl)-2-(benzenesulfonyl)ethan-1-one
- Common Name:

-(Phenylsulfonyl)-4'-chloroacetophenone

- CAS Number: 23095-05-8 (Tentative/Analogous); verify with specific vendor CoA.

- Molecular Formula:

[1]

- Molecular Weight: 294.75 g/mol [1]
- SMILES: Clc1ccc(cc1)C(=O)CS(=O)(=O)c2ccccc2

Physicochemical Properties (Experimental & Predicted)

Property	Value / Description	Source/Note
Physical State	White to off-white crystalline solid	Standard for -keto sulfones
Melting Point	130–140 °C (Predicted)	Based on -Br analog (134-136°C) [1]
Solubility	Soluble in DMSO, DMF, CH ₂ Cl ₂ , Acetone. Insoluble in water.	Lipophilic nature
Acidity ()	~11–13 (Methylene group)	Activated by C=O and SO ₂ groups [2]
Stability	Stable under ambient conditions. Hygroscopic.	Avoid strong bases/oxidizers

Part 2: Hazard Identification & Risk Assessment (SAR Analysis)

Note: As a specialized intermediate, specific GHS data may be limited. The following classifications are derived from Structure-Activity Relationships (SAR) of

-halo ketone precursors and sulfone analogs.

GHS Classification (Derived)

- Skin Corrosion/Irritation (Category 2): Causes skin irritation. The sulfonyl moiety can be irritating to epithelial tissue.
- Serious Eye Damage/Irritation (Category 2A): Causes serious eye irritation. Dust particles are abrasive and chemically reactive.
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation (dust inhalation).
- Aquatic Toxicity (Chronic Category 2): Toxic to aquatic life with long-lasting effects (due to the chlorophenyl moiety).

Critical Reactivity Hazards

- C-H Acidity: The methylene protons between the carbonyl and sulfonyl groups are highly acidic. Contact with strong bases (e.g., NaH, KOtBu) will generate a carbanion that is air-sensitive and potentially pyrophoric in dry solvents.
- Electrophilic Precursors: If synthesizing from 2-bromo-1-(4-chlorophenyl)ethanone, be aware that the precursor is a lachrymator and potent alkylating agent.

Part 3: Engineering Controls & Personal Protective Equipment (PPE)

The "Defense in Depth" Strategy

Do not rely on a single barrier. Use a layered approach to containment.

- Primary Barrier (Engineering):
 - Chemical Fume Hood: Mandatory for all solid handling and reaction setups. Maintain face velocity at 80–100 fpm.
 - Static Control: Use anti-static weighing boats and grounded spatulas, as sulfone powders can be electrostatically charged.

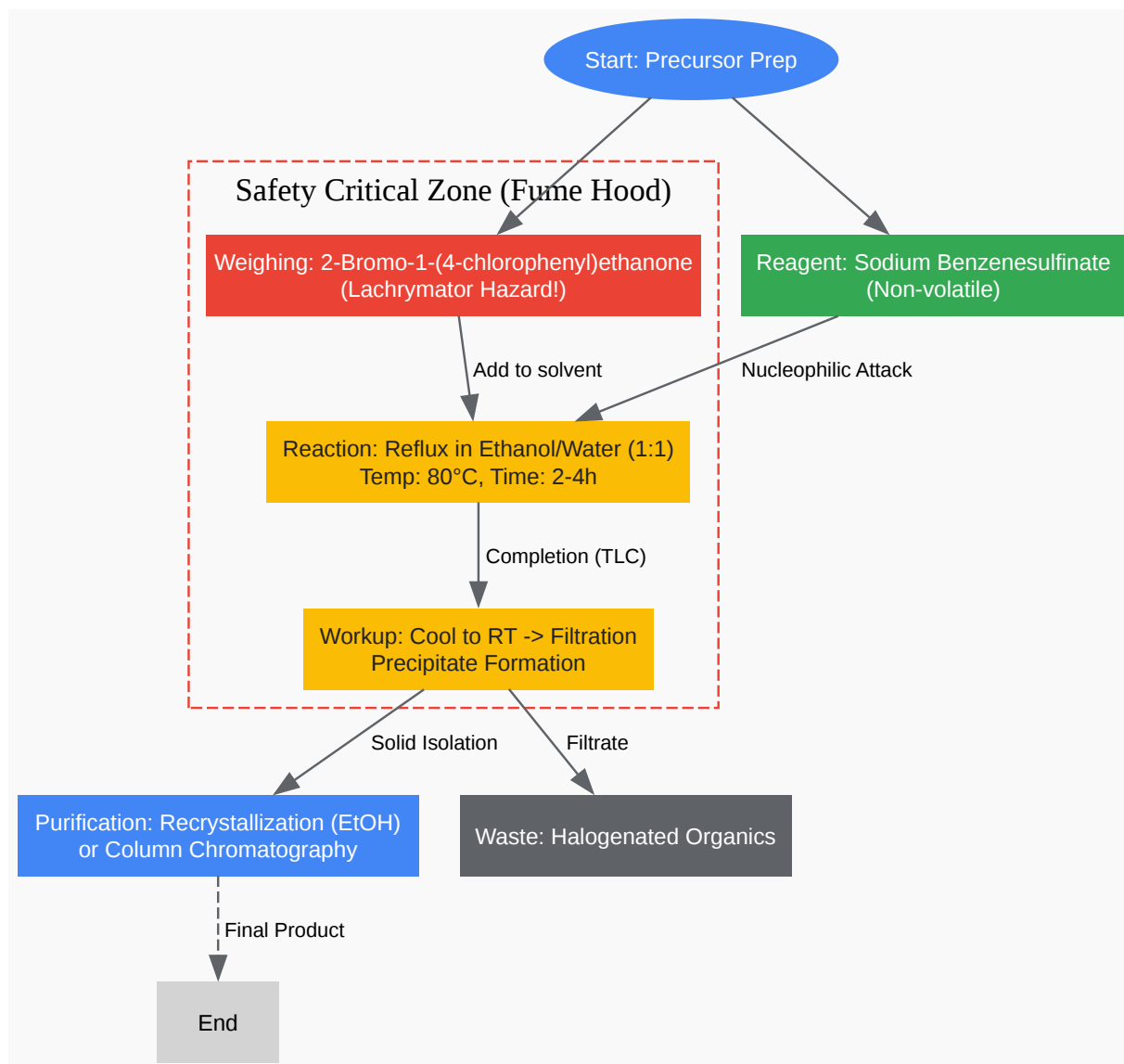
- Secondary Barrier (PPE):
 - Gloves:
 - Routine Handling: Nitrile (minimum 5 mil thickness).
 - Solvent Work (DCM/Chloroform): PVA or Laminate (Silver Shield) under nitrile. Chlorinated solvents permeate standard nitrile rapidly.
 - Eye Protection: Chemical splash goggles. Safety glasses are insufficient for fine powders or pressurized reaction vessels.
 - Respiratory: If working outside a hood (not recommended), use a NIOSH-approved N95 or P100 particulate respirator.

Part 4: Synthesis & Handling Protocol

Workflow Logic

The safest route to this compound is the nucleophilic substitution of

-bromo ketones with sodium benzenesulfinate. This avoids the use of highly toxic thiols and oxidants.



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Figure 1: Synthesis workflow highlighting the critical safety zone where lachrymatory precursors are handled.

Step-by-Step Protocol (Self-Validating)

Objective: Synthesis of **1-(4-chlorophenyl)-2-(phenylsulfonyl)ethanone** via sulfinate alkylation [1, 3].

- Pre-Start Check:

- Verify Fume Hood airflow.
- Prepare a quenching bath (10% aqueous sodium thiosulfate) for any potential bromine/bromide spills.
- Reaction Setup:
 - In a 250 mL Round Bottom Flask (RBF), dissolve 2-bromo-1-(4-chlorophenyl)ethanone (1.0 eq) in Ethanol (10 volumes).
 - Safety Note: The bromo-ketone is a lachrymator. Keep the flask stoppered when moving from balance to hood.
 - Add Sodium Benzenesulfinate (1.2 eq) dissolved in minimal water (or add as solid if solubility permits in wet ethanol).
- Execution:
 - Reflux the mixture at 80 °C for 2–4 hours.
 - Validation: Monitor by TLC (Hexane:EtOAc 3:1). The starting bromo-ketone () should disappear, and the sulfone product () should appear.
- Isolation:
 - Cool the reaction mixture to room temperature. The product often crystallizes directly from the reaction mixture due to lower solubility of the sulfone compared to the starting material.
 - Pour into ice-cold water (50 mL) if precipitation is incomplete.
 - Filter the white solid using a Büchner funnel.
 - Wash the cake with cold water (2 x 10 mL) and cold ethanol (1 x 5 mL) to remove inorganic salts (NaBr).

- Purification:
 - Recrystallize from hot Ethanol or an Ethanol/Water mixture.
 - Dry in a vacuum oven at 40 °C overnight.

Part 5: Emergency Response & Waste Disposal

Spill Response

- Solid Spill: Do not dry sweep. Dampen with a chemically inert solvent (e.g., PEG-400 or water) to suppress dust, then scoop into a waste container.
- Skin Contact: Immediately wash with soap and water for 15 minutes. Do not use organic solvents (acetone/ethanol) on skin, as they may enhance absorption.
- Eye Contact: Flush with water for 15 minutes, lifting eyelids. Seek medical attention immediately.

Waste Disposal

- RCRA Classification: Likely non-hazardous by listing, but should be treated as Halogenated Organic Waste.
- Segregation: Keep separate from strong oxidizers and strong bases.
- Labeling: Clearly label as "Sulfone Intermediate - Irritant."

References

- RSC Advances, "Chemoselective One-pot Synthesis of β -keto Sulfones from Ketones," Royal Society of Chemistry, 2014. [Link](#)
- MDPI, "Hydrogenation of β -Keto Sulfones to β -Hydroxy Sulfones," Molecules, 2022. [Link](#)
- Asian Journal of Organic & Medicinal Chemistry, "Ultrasound Assisted Synthesis of 2-Bromo-1-phenylethanone Derivatives," Asian Pub. Corp., 2017.[2][3] [Link](#)

- PubChem, "**1-(4-Chlorophenyl)-2-(phenylsulfonyl)ethanone** Compound Summary," National Institutes of Health (NIH). [Link](#)

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Sources

- 1. GSRs [gsrs.ncats.nih.gov]
- 2. espace.library.uq.edu.au [espace.library.uq.edu.au]
- 3. asianpubs.org [asianpubs.org]
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